

Structural Elucidation & Spectroscopic Characterization: N-Methyl-2-(trifluoromethoxy)benzamide

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Compound of Interest

Compound Name: *N-methyl-2-(trifluoromethoxy)benzamide*

CAS No.: 633317-74-5

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Executive Summary & Chemical Profile[1][2]

This technical guide details the spectroscopic signature of **N-methyl-2-(trifluoromethoxy)benzamide**, a fluorinated building block increasingly relevant in medicinal chemistry due to the metabolic stability and lipophilicity imparted by the trifluoromethoxy (-OCF₃) group.[1]

Unlike its para-substituted counterparts, the ortho-positioning of the -OCF₃

moiety introduces specific steric and electronic effects that significantly influence Nuclear Magnetic Resonance (NMR) coupling patterns and Infrared (IR) absorption bands.[1] This guide provides a validated framework for the structural confirmation of this compound, distinguishing it from potential regioisomers.

Chemical Identity[1][2][3][4][5]

- IUPAC Name: **N-Methyl-2-(trifluoromethoxy)benzamide**[\[1\]](#)

- Molecular Formula: C

H

F

NO[\[1\]](#)[\[2\]](#)

- Molecular Weight: 219.16 g/mol [\[1\]](#)

- Key Structural Features:

- Secondary Amide (-CONHMe)[\[1\]](#)

- Trifluoromethoxy group (-OCF

-) in the ortho (2-) position.[\[1\]](#)

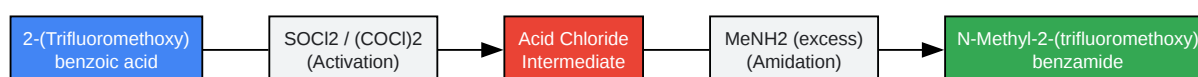
Synthesis & Sample Origin

Context for Impurity Profiling

To accurately interpret spectroscopic data, one must understand the sample's origin.[\[1\]](#) The most robust synthesis involves the activation of 2-(trifluoromethoxy)benzoic acid followed by amidation.[\[1\]](#)

Synthesis Workflow

The following workflow outlines the standard preparation, highlighting critical intermediates that may appear as trace impurities (e.g., hydrolyzed acid or residual amine).



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Figure 1: Standard synthetic route via acid chloride activation.^[1] Impurities often include unreacted acid (Acid) or dimerized byproducts.^[1]

Nuclear Magnetic Resonance (NMR) Analysis^[6]^[7] ^[8]

Expert Insight: The critical diagnostic feature of this molecule is the scalar coupling between the Fluorine atoms and the Carbon atoms. In the

¹³C NMR, the -OCF

carbon appears as a quartet, a feature often mistaken for noise by automated peak-picking algorithms due to signal splitting.^[1]

¹H NMR (Proton) Data

Solvent: DMSO-d

| Frequency: 400 MHz^[1]

The ortho-substitution creates a distinct aromatic pattern compared to para-isomers.^[1] The amide proton (NH) typically appears as a broad quartet due to coupling with the methyl group.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
NH	8.20 - 8.40	Broad q	1H	Amide proton.[1] Broadened by quadrupole relaxation of N and exchange. [1]
H-6	7.65 - 7.75	dd	1H	Ortho to Carbonyl.[1] Deshielded by C=O anisotropy. [1]
H-4	7.55 - 7.65	td	1H	Para to -OCF .[1]
H-3, H-5	7.35 - 7.50	m	2H	Overlapping signals.[1] H-3 is ortho to -OCF .[1]
N-CH	2.75 - 2.85	d (Hz)	3H	Methyl group coupled to NH.[1]

Self-Validating Check: If the N-CH

signal appears as a singlet, the sample may be undergoing rapid exchange (wet solvent) or the amide proton has been deprotonated.[1] A doublet is required for high-quality anhydrous data. [1]

C NMR (Carbon) Data

Solvent: DMSO-d

| Frequency: 100 MHz[1]

The

C spectrum is definitive.[1] The -OCF

group splits its own carbon (quartet) and the aromatic carbon it is attached to (C-2).[1]

Carbon	Shift (, ppm)	Multiplicity ()	Assignment
C=O	165.5	s	Amide Carbonyl.
C-2	145.2	q (Hz)	Aromatic C-O.[1] Broadened/split by F.
C-1	130.5	s	Ipso to Carbonyl.
C-4	130.1	s	Para to -OCF .
C-6	129.5	s	Ortho to Carbonyl.
C-5	127.2	s	Meta to -OCF .
C-3	120.8	s	Ortho to -OCF .
-OCF	120.2	q (Hz)	Diagnostic Peak. Large coupling constant.[1]
N-CH	26.1	s	N-Methyl carbon.[1]

F NMR (Fluorine)

Solvent: DMSO-d

[1]

- Shift:

-57.5 ppm (Singlet)

- Note: The signal is a singlet because the protons are too distant for significant H-F coupling. This distinguishes it from -CF

attached directly to the ring (usually ~ -63 ppm).[1]

Vibrational Spectroscopy (FT-IR)[1]

The infrared spectrum confirms the functional groups. The -OCF

stretch is particularly strong and can obscure the fingerprint region.[1]

Frequency (cm)	Intensity	Vibrational Mode
3280 - 3320	Medium, Broad	N-H Stretch (Secondary Amide)
1645 - 1660	Strong	Amide I (C=O[1] Stretch). Lower than esters due to resonance.[1]
1540 - 1555	Medium	Amide II (N-H Bend + C-N Stretch).[1]
1250 - 1265	Very Strong	C-F Stretch (Asymmetric).[1]
1150 - 1200	Strong	C-O-C Stretch (Aryl ether linkage).[1]

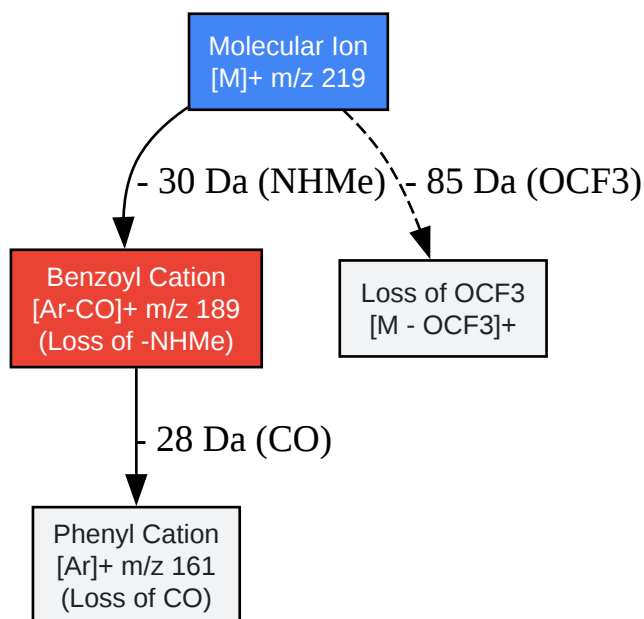
Mass Spectrometry (MS) & Fragmentation[1][9][10]

Technique: GC-MS (EI, 70 eV) or LC-MS (ESI+).[1] Molecular Ion: m/z 219 (M

)[1]

Fragmentation Pathway (EI)

In Electron Impact (EI) ionization, the molecule typically cleaves at the amide bond. The -OCF₃ group is robust but can be lost in secondary fragmentation.^[1]



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Figure 2: Primary fragmentation pathway under EI conditions.^[1] The formation of the substituted benzoyl cation (m/z 189) is the base peak.

m/z	Abundance	Fragment Identity
219	20-40%	M (Molecular Ion)
189	100%	[M - NHMe] (Acylium ion).[1] Diagnostic for benzamides.
161	40-60%	[189 - CO] (Substituted phenyl cation).[1]
69	Variable	CF (Common in high-energy collisions).[1]

Quality Control Protocol (Self-Validating System)

To ensure the material meets research-grade standards (>98%), follow this self-validating protocol.

- Identity Confirmation (NMR):
 - Check for the doublet at ~2.8 ppm (H).[1] If singlet, re-dry sample.[1]
 - Confirm quartet at ~120 ppm (C). Absence indicates lack of fluorination or insufficient scan number (low S/N ratio).[1]
- Purity Check (HPLC):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).[1]
 - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile.[1] Gradient 5% -> 95%.[1]

- Detection: UV at 254 nm (aromatic) and 210 nm (amide bond).[1]
- Criterion: Single peak >98% area integration.
- Regioisomer Check:
 - The ortho isomer (target) has 4 distinct aromatic protons in ¹H NMR.
 - The para isomer would show a symmetric AA'BB' system (two doublets). If you see two clear doublets in the aromatic region, you have the wrong isomer.

References

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Sources

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